Application Notes and Protocols for MLS1082 in Cell Culture

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Compound of Interest

Compound Name:	*MLS1082*
CAS No.:	*883958-36-9*
Cat. No.:	*B1676675*

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Introduction

MLS1082 is a pyrimidone-based positive allosteric modulator (PAM) of the D1-like dopamine receptor.[1][2][3] As a PAM, **MLS1082** does not exhibit intrinsic agonist activity but potentiates the signaling of the endogenous ligand, dopamine, at the D1 receptor (D1R).[1][4] This potentiation extends to both G protein-mediated and β-arrestin-mediated signaling pathways. The potentiation of D1R signaling is a promising therapeutic strategy for various neurocognitive disorders. **MLS1082** has been shown to bind to a site on the second intracellular loop (IL2) of the D1R.

These application notes provide detailed protocols for utilizing **MLS1082** in cell culture experiments to characterize its effects on D1R signaling. The protocols cover the assessment of G protein activation via cyclic AMP (cAMP) accumulation, β-arrestin recruitment, cell viability, and target engagement via western blotting.

Data Presentation

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The following tables summarize the quantitative effects of **MLS1082** on dopamine-induced D1 receptor signaling.

Table 1: Effect of **MLS1082** on Dopamine-Induced cAMP Accumulation

Parameter	Dopamine Alone	Dopamine + 50 μM MLS1082	Fold Change
Dopamine EC_{50} (nM)	180	36	5.0
Dopamine E_{max} (% of control)	100	120	1.2

Table 2: Effect of **MLS1082** on Dopamine-Induced β-Arrestin Recruitment

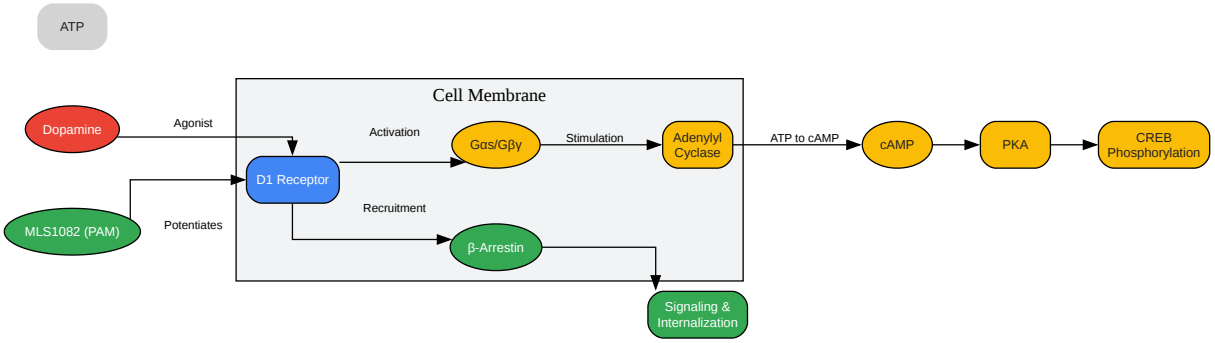
Parameter	Dopamine Alone	Dopamine + 50 μM MLS1082	Fold Change
Dopamine EC_{50} (μM)	1.5	0.22	6.8
Dopamine E_{max} (% of control)	100	118	1.18

Table 3: Potency of **MLS1082**

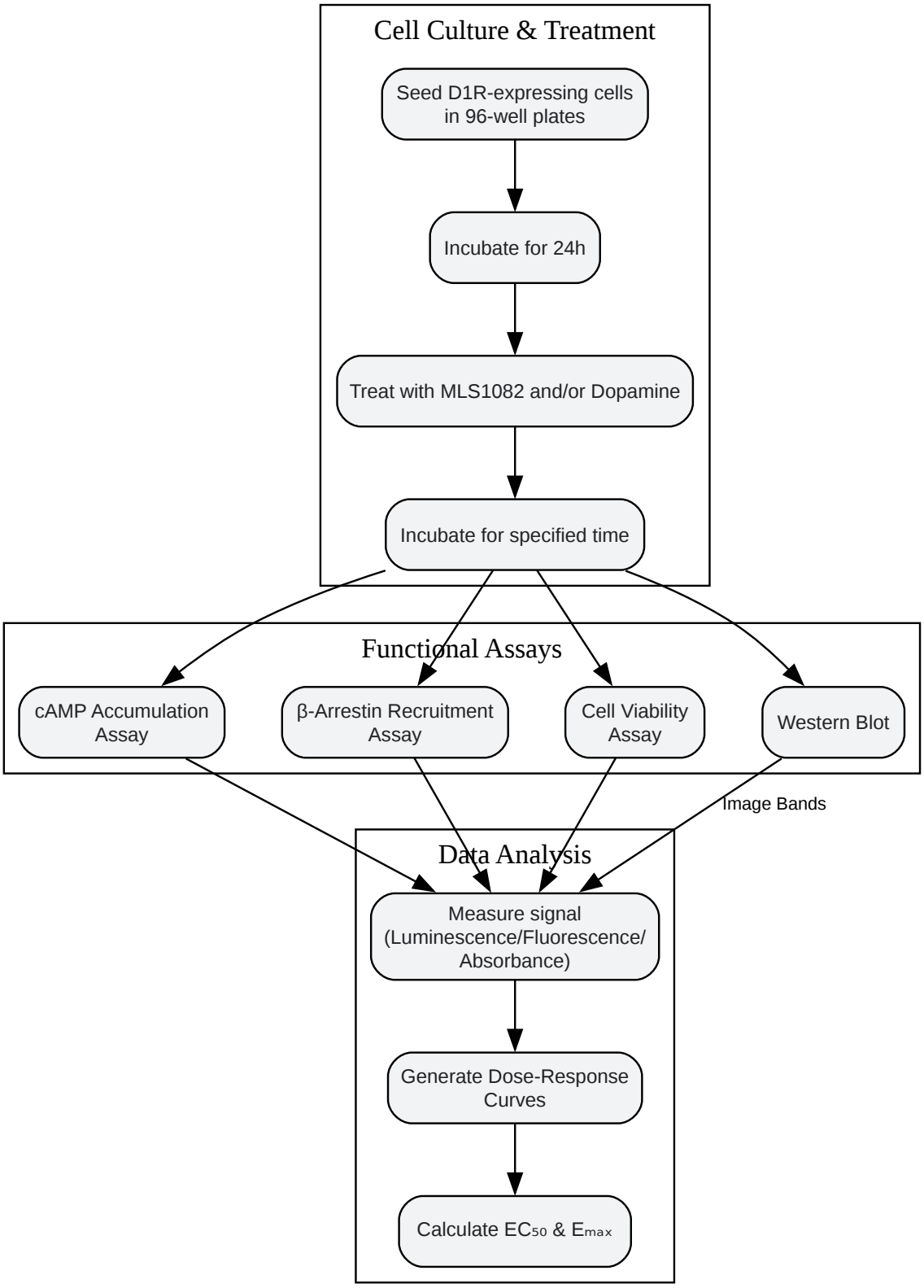
Parameter	Value
EC_{50} for DA-stimulated G protein signaling (nM)	123

Signaling Pathway and Experimental Workflow Diagrams

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References

- 1. Development of pyrimidone D1 dopamine receptor positive allosteric modulators - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Development of pyrimidone D1 dopamine receptor positive allosteric modulators - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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